

Application Note: Purification of 5-Chloro-2-phenylthiazole via Flash Column Chromatography

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Compound of Interest

Compound Name: 5-Chloro-2-phenylthiazole

CAS No.: 141305-41-1

Cat. No.: B3047526

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Introduction & Compound Profile

The purification of **5-Chloro-2-phenylthiazole** (CAS: 141305-41-1) represents a classic challenge in heterocyclic chemistry: separating a halogenated product from its non-halogenated precursor (2-phenylthiazole) or regioisomeric byproducts. This compound is a critical intermediate in the synthesis of agrochemicals and pharmaceutical scaffolds, particularly for fungicides and CYP51 inhibitors.

Unlike simple aromatics, the thiazole ring possesses a basic nitrogen and a sulfur atom, making it susceptible to specific interactions with silica gel. The introduction of a chlorine atom at the 5-position increases lipophilicity (

) while slightly reducing the basicity of the thiazole nitrogen due to the inductive electron-withdrawing effect.

Physicochemical Profile

Property	Description	Implication for Chromatography
Structure	2-Phenylthiazole core with 5-Cl substitution	Moderate polarity; UV active.
Physical State	Low-melting solid or oil	May require dry loading if oily/sticky.
UV Absorbance	nm	Highly responsive to UV detection.
Basicity	Weakly basic (Thiazole N)	Potential for peak tailing on acidic silica.
Solubility	Soluble in DCM, EtOAc, THF; Insoluble in Water	Compatible with Normal Phase (NP) solvents.

Pre-Purification Analysis: The "Scouting" Phase

Expert Insight: Never commit your entire crude mass to a column without a TLC (Thin Layer Chromatography) roadmap. The separation factor (

) between the 5-chloro product and the 2-phenyl starting material is often small (

).

TLC Method Development

Stationary Phase: Silica Gel 60

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